

(-)-Hinesol: A Technical Guide to Natural Sources, Isolation, and Purification

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Compound of Interest

Compound Name: (-)-Hinesol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the sesquiterpenoid **(-)-hinesol**, focusing on its primary natural sources and detailed methodologies for its extraction and purification. The information presented is intended to support research, natural product chemistry, and drug development initiatives.

Natural Sources of (-)-Hinesol

(-)-Hinesol is a naturally occurring sesquiterpenoid alcohol found predominantly in the essential oils of various medicinal plants. The most significant and commercially relevant source is the rhizome of *Atractylodes lancea*, a plant used extensively in traditional Chinese medicine.[1][2][3][4][5] Other species within the *Atractylodes* genus, such as *Atractylodes chinensis* and *Atractylodes macrocephala*, also contain hinesol.[1][6][7] Additionally, **(-)-hinesol** has been identified in other plant species, including *Magnolia officinalis* and *Valeriana officinalis*. [8]

Quantitative Data: Hinesol Content and Oil Yield

The concentration of **(-)-hinesol** and the total volatile oil yield can vary significantly based on the plant species, geographical origin, cultivation conditions, and the extraction method employed.^[9] The following tables summarize key quantitative data from cited literature.

Table 1: **(-)-Hinesol** and β -Eudesmol Content in *Atractylodes lancea*

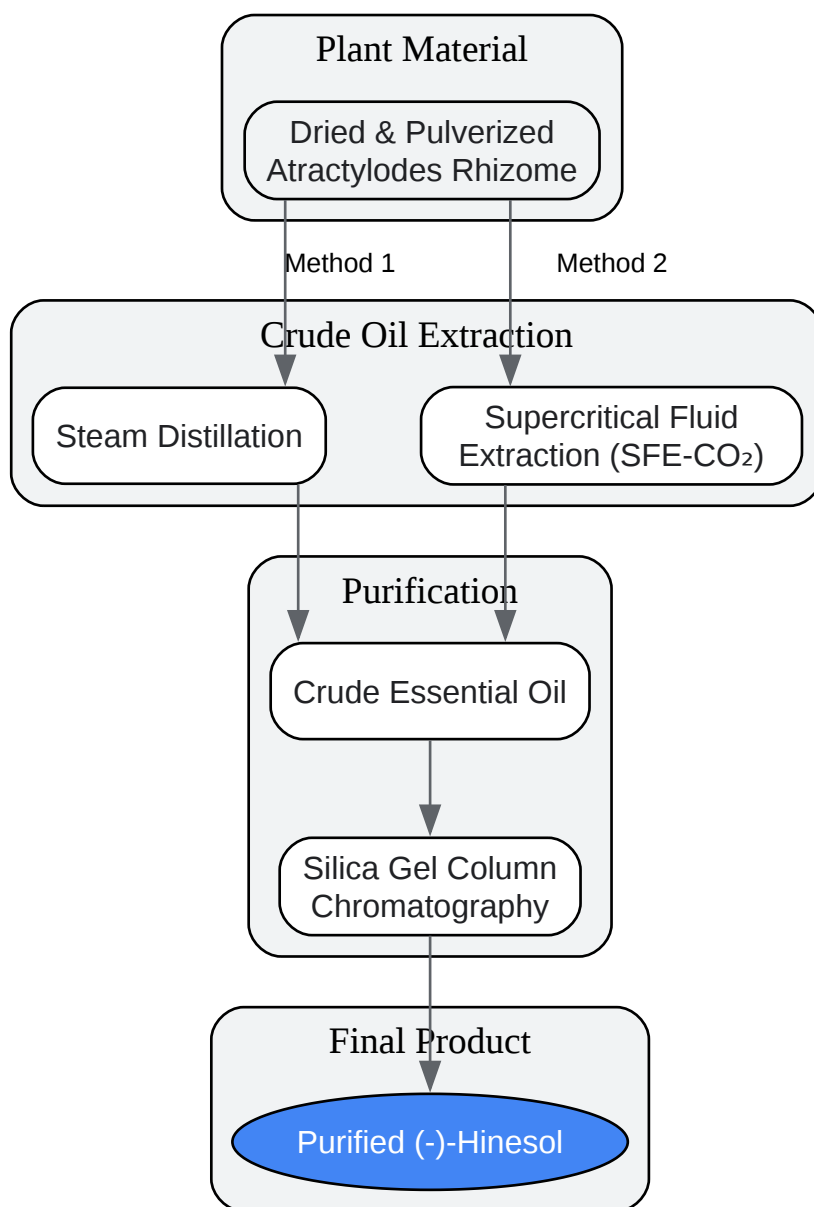
Compound	Content Range (mg/g of dried rhizome)	Notes
(-)-Hinesol	4.4 – 41.1	Content varies significantly among different clonal lines. ^[9]
β -Eudesmol	5.3 – 34.5	Often found in conjunction with hinesol; the ratio of the two is an important quality marker. ^[9] ^[10]
(-)-Hinesol	5% – 9% of the plant	A general reported range for the species. ^[11]

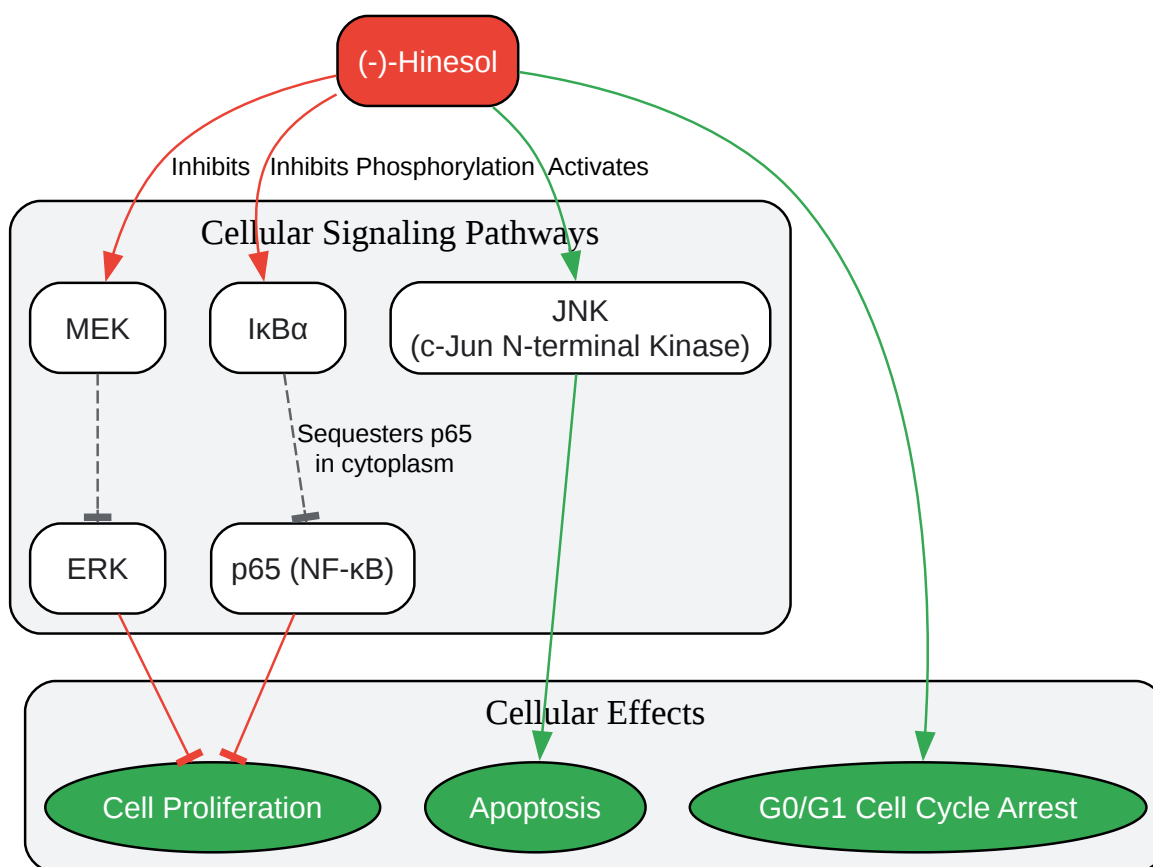
Table 2: Volatile Oil Yield from *Atractylodes* Species Using Different Extraction Methods

Plant Species	Extraction Method	Volatile Oil Yield (%)	Key Component(s)
<i>Atractylodes macrocephala</i>	Steam Distillation	1.01%	Atractylon ^[7]
<i>Atractylodes macrocephala</i>	Ultrasonic Wave Extraction	1.60%	Atractylon ^[7]
<i>Atractylodes macrocephala</i>	Supercritical Fluid Extraction (SFE-CO ₂)	2.32%	Atractylon ^[7]

Isolation and Purification Methodologies

The isolation of **(-)-hinesol** is a multi-step process that begins with the extraction of crude essential oil from the plant matrix, followed by chromatographic purification to isolate the target compound.





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